

letrozole cost-effectiveness infertility treatment

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Compound Focus: Letrozole

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Clinical and Cost-Effectiveness Data

The table below summarizes key quantitative findings on the clinical performance and cost of **letrozole** versus other common treatments.

Comparison	Clinical Outcomes (Cumulative)	Cost Difference	Cost-Effectiveness Conclusion
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| **Letrozole vs. Purified urinary FSH (for CC-resistant PCOS) [1]** | **Pregnancy Rate:** 30% vs. 34% (p=0.578) **Ovulation Rate:** 47% vs. 57% (p=0.236) **Miscarriage Rate:** 9% vs. 4% (p>0.999) | FSH cycles were **4.8 times more expensive** than **letrozole** cycles. | **Letrozole** is more cost-effective due to similar efficacy at a significantly lower cost. | **Letrozole in ART Protocols [2]** | **Clinical Pregnancy Rate:** 50.57% (**letrozole**-only group) **Live Birth Rate:** 45.58% (**letrozole**-only group) **Miscarriage Rate:** 14.86% (lowest in **letrozole**-only group) | **Letrozole** reduces the total gonadotropin dose required [2]. | A versatile, effective, and safer agent that can reduce medication needs. |

Methodologies for Economic Evaluation in Infertility

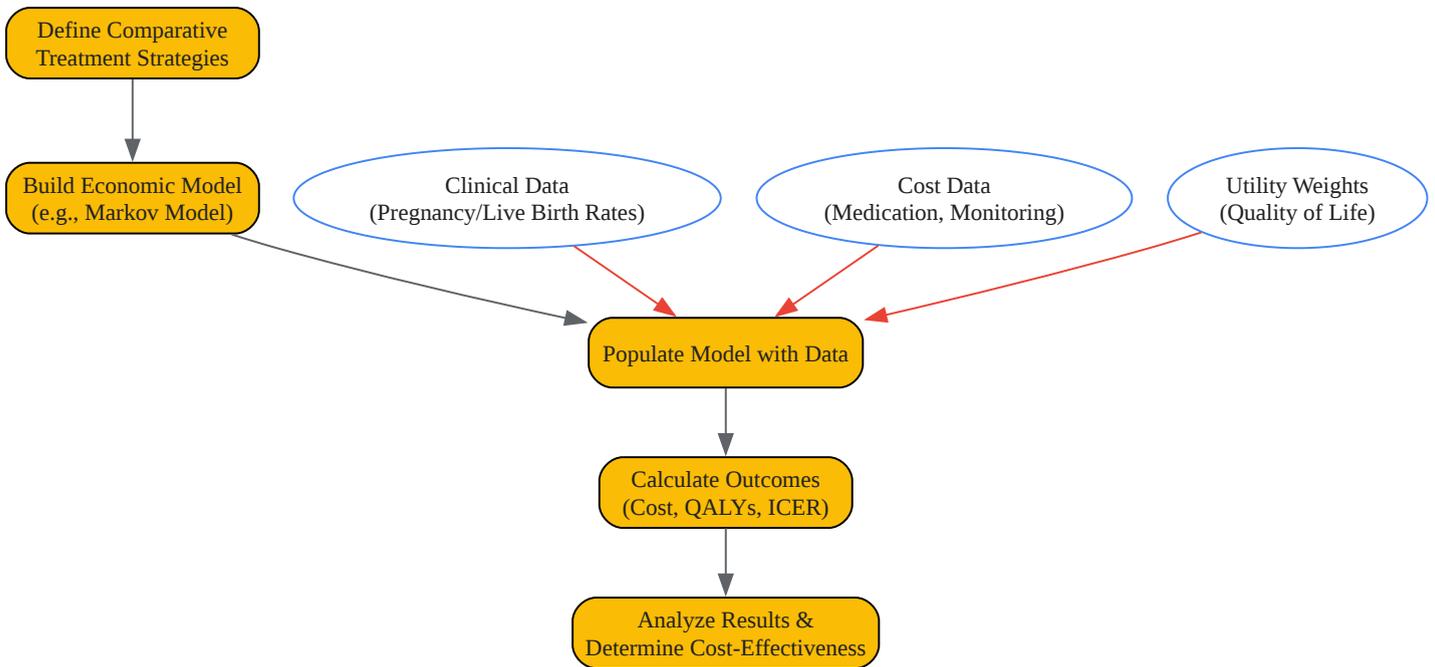
For researchers designing cost-effectiveness studies, here are detailed methodologies from the literature.

- **1. Randomized Controlled Trial (RCT) for Direct Comparison [1]**

- **Objective:** To directly compare the cost-effectiveness of **letrozole** versus purified urinary FSH in women with CC-resistant PCOS.
 - **Population:** 140 women randomized into two treatment groups.
 - **Intervention:** One group received **letrozole** (2.5 mg twice daily for 5 days per cycle). The other received purified urinary FSH (starting dose of 75 IU).
 - **Duration:** Treatment was repeated for up to three cycles if pregnancy did not occur.
 - **Outcome Measures:** Primary outcomes were cumulative clinical pregnancy and ovulation rates. Cost analysis compared the total cost per cycle for each protocol.
- **2. Markov Model for Lifetime Cost-Effectiveness [3] [4]**
 - **Objective:** To project the lifetime cost and quality-adjusted life years (QALYs) of different treatment strategies.
 - **Model Structure:** A Markov model is developed with health states such as "disease-free," "local recurrence," "distant recurrence," and "death."
 - **Cycle Length & Timeframe:** A cycle length of one month and a lifetime horizon (until age 100 or death) are commonly used.
 - **Data Inputs:** The model is populated with transition probabilities between health states (derived from clinical trials and meta-analyses), costs of treatments and medical care, and utility values (quality-of-life weights).
 - **Analysis:** The model calculates total costs and QALYs for each strategy. The incremental cost-effectiveness ratio (ICER) is the primary outcome, calculated as the difference in cost divided by the difference in QALYs between two strategies.

Conceptual Framework for Cost-Effectiveness Analysis

This diagram illustrates the standard workflow for conducting a cost-effectiveness analysis of an infertility treatment, synthesizing the key methodological components.



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Key Considerations for Researchers

- **Mechanism & Advantage:** **Letrozole** is a non-steroidal aromatase inhibitor that reduces estrogen production, leading to increased FSH secretion and follicular development. Its key advantages include avoiding anti-estrogenic effects on the endometrium and a lower risk of ovarian hyperstimulation syndrome (OHSS) compared to gonadotropins [2].
- **Broader Context of Fertility Costs:** The significant cost savings of **letrozole** are best appreciated against the high baseline costs of other ART procedures. For context, a single cycle of in vitro fertilization (IVF) in the U.S. can cost between \$15,000 and \$30,000, with medications alone accounting for \$3,000 to \$8,000 [5].
- **General vs. Specific Findings:** While **letrozole** is proven to be cost-effective for CC-resistant PCOS, its value in other infertility subgroups (like poor responders or those with diminished ovarian reserve) requires more research. Evidence suggests it is a valuable tool in these contexts, but conclusive, broad cost-effectiveness studies are needed [2] [6].

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